

Propionyl Bromide: A Comprehensive Technical Guide to Hazard Identification and GHS Classification

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Compound of Interest

Compound Name: *Propionyl bromide*

Cat. No.: *B1346559*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the hazard identification and Globally Harmonized System (GHS) classification of **propionyl bromide**. This document is intended to equip researchers, scientists, and professionals in drug development with the critical safety information required for the safe handling, storage, and use of this chemical.

Hazard Identification and GHS Classification

Propionyl bromide is a flammable and corrosive liquid that poses significant health and safety risks.^{[1][2][3]} The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides a standardized framework for communicating these hazards.

GHS Label Elements

The GHS label for **propionyl bromide** includes the following elements:

- Pictograms:

 Flammable pictogram  Corrosive pictogram

- Signal Word: Danger^{[2][4][5]}
- Hazard Statements:^{[2][5]}

- H226: Flammable liquid and vapor.
- H314: Causes severe skin burns and eye damage.
- Supplementary Hazard Statements:
 - EUH014: Reacts violently with water.

GHS Hazard Classification

The following table summarizes the GHS hazard classification for **propionyl bromide**.

Hazard Class	Hazard Category
Flammable liquids	Category 3
Skin corrosion/irritation	Category 1B
Serious eye damage/eye irritation	Category 1

Source:[2][4]

Physical and Chemical Properties

A thorough understanding of the physical and chemical properties of **propionyl bromide** is essential for safe handling and experimental design.

Property	Value
Molecular Formula	C3H5BrO
Molecular Weight	136.98 g/mol [2]
Appearance	Colorless to pale yellow or brown liquid[4][6][7]
Boiling Point	103-104 °C[6][8]
Flash Point	52 °C (125.6 °F) - closed cup[4]
Density	1.521 g/mL at 25 °C[8]
Solubility	Reacts violently with water; soluble in ether[1][8]

Precautionary Statements and Safe Handling

Adherence to the following precautionary statements is crucial to minimize the risks associated with **propionyl bromide**.

Prevention

- P210: Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.[\[2\]](#)[\[9\]](#)
- P233: Keep container tightly closed.[\[2\]](#)[\[10\]](#)
- P240: Ground/bond container and receiving equipment.[\[2\]](#)[\[10\]](#)
- P241: Use explosion-proof electrical/ventilating/lighting equipment.[\[2\]](#)[\[10\]](#)
- P242: Use only non-sparking tools.[\[2\]](#)[\[10\]](#)
- P243: Take precautionary measures against static discharge.[\[2\]](#)[\[10\]](#)
- P260: Do not breathe dust/fume/gas/mist/vapors/spray.[\[2\]](#)[\[10\]](#)
- P264: Wash face, hands and any exposed skin thoroughly after handling.[\[2\]](#)
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[\[2\]](#)[\[5\]](#)

Response

- P301 + P330 + P331: IF SWALLOWED: rinse mouth. Do NOT induce vomiting.[\[2\]](#)[\[9\]](#)
- P303 + P361 + P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.[\[2\]](#)
- P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[\[2\]](#)
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[\[2\]](#)[\[5\]](#)[\[9\]](#)

- P310: Immediately call a POISON CENTER or doctor/physician.[5][9]
- P363: Wash contaminated clothing before reuse.[2][10]
- P370 + P378: In case of fire: Use CO2, dry chemical, or foam for extinction.[4]

Storage

- P403 + P235: Store in a well-ventilated place. Keep cool.[2]
- P405: Store locked up.[2]

Disposal

- P501: Dispose of contents/container to an approved waste disposal plant.[2]

Toxicological Information

Propionyl bromide is a corrosive substance that can cause severe damage to tissues upon contact.

- Skin: Causes severe skin burns.[1][2] Direct contact can lead to pain, deep burns, and slow-healing scar tissue formation.[1]
- Eyes: Causes serious eye damage.[1][2] Vapors can be extremely irritating, and direct contact can result in irreversible damage and potential blindness.[1]
- Inhalation: Inhalation may cause corrosive injuries to the upper respiratory tract and lungs.[2][3] Symptoms can include coughing, choking, and damage to mucous membranes.[1]
- Ingestion: Ingestion can produce severe burns in and around the mouth, throat, and esophagus, with immediate pain and difficulty in swallowing and speaking.[1]

Experimental Protocols

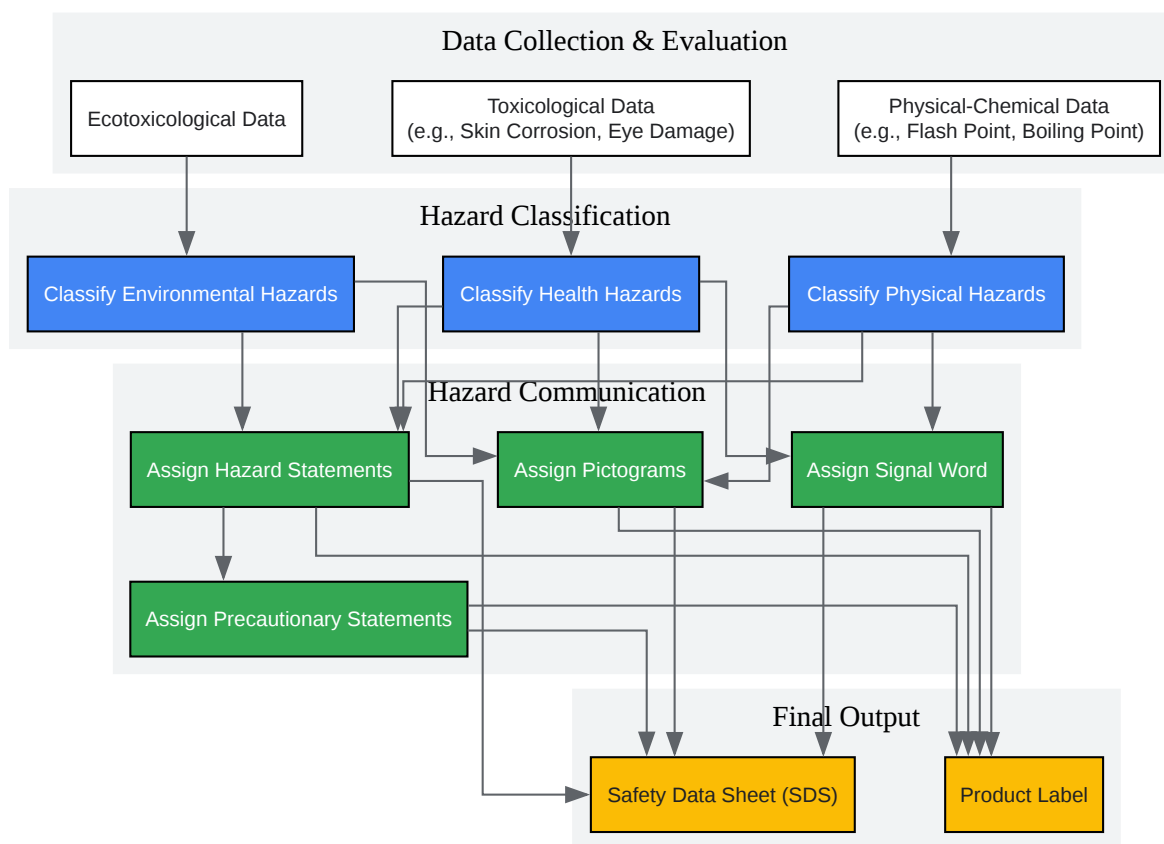
The GHS classifications and physical properties reported in safety data sheets are determined through standardized experimental protocols. While the specific, detailed methodologies for **propionyl bromide** are not publicly available in the cited resources, the table below outlines

the typical OECD (Organisation for Economic Co-operation and Development) guidelines or equivalent methods used for determining these key endpoints.

Parameter	Typical Experimental Protocol
Flash Point	OECD 102: Flash-Point
Acute Dermal Irritation/Corrosion	OECD 404: Acute Dermal Irritation/Corrosion
Acute Eye Irritation/Corrosion	OECD 405: Acute Eye Irritation/Corrosion
Acute Oral Toxicity	OECD 420, 423, or 425: Acute Oral Toxicity

Logical Workflow for GHS Hazard Classification

The following diagram illustrates the logical workflow for the GHS hazard classification of a chemical substance like **propionyl bromide**.



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GHS Hazard Classification Workflow

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